

alpha-D-glucose-13C2-1 safety data sheet (SDS)

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Compound of Interest

Compound Name: *alpha-D-glucose-13C2-1*

Cat. No.: *B13837878*

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An In-depth Technical Guide on the Safety of **Alpha-D-glucose-13C2-1**

Disclaimer: A specific Safety Data Sheet (SDS) for **alpha-D-glucose-13C2-1** was not located during the search. The following guide is a comprehensive summary of safety information compiled from the SDS of closely related, isotopically labeled and unlabeled glucose compounds. Researchers, scientists, and drug development professionals should use this information as a guide and handle **alpha-D-glucose-13C2-1** with the appropriate precautions for a fine chemical. It is recommended to obtain the specific SDS from the supplier before handling the product.

Introduction

Alpha-D-glucose-13C2-1 is a stable isotope-labeled form of alpha-D-glucose, an endogenous metabolite.[1][2] Stable isotope-labeled compounds, such as those containing Carbon-13, are not radioactive and are generally managed in the same way as their unlabeled counterparts.[3] This guide provides a detailed overview of the safety, handling, and disposal of **alpha-D-glucose-13C2-1**, based on available data for similar compounds.

Hazard Identification and Classification

Based on the available Safety Data Sheets for D-glucose and its isotopically labeled analogs, the substance is generally not classified as hazardous according to the Globally Harmonized System (GHS).[4] However, some suppliers of D-(+)-Glucose-13C6 have classified it as harmful if swallowed, in contact with skin, or if inhaled.[5] Given this variation, it is prudent to handle **alpha-D-glucose-13C2-1** with care.

Summary of Hazard Statements for Related Compounds:

Hazard Statement	Compound	Source
Not a hazardous substance or mixture	α -D-Glucose	Sigma-Aldrich
Harmful if swallowed, in contact with skin or if inhaled	D-(+)-Glucose-13C6	Cayman Chemical[5]
Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	alpha-D-glucose (hydrate)	MedChemExpress[6]

Physical and Chemical Properties

The following table summarizes the physical and chemical properties of D-glucose, which are expected to be very similar for its isotopically labeled forms.

Property	Data	Source
Molecular Formula	C6H12O6	Fisher Scientific[7]
Molecular Weight	180.16 g/mol	West Liberty University[8]
Appearance	White solid powder	Thermo Fisher Scientific[9]
Odor	Odorless	Fisher Scientific[10]
Melting Point/Range	153 - 156 °C	Sigma-Aldrich
Solubility	Soluble in water	Thermo Fisher Scientific[9]
Flash Point	Not applicable	Cayman Chemical[4]
Autoignition Temperature	Not available	West Liberty University[8]
Explosion Limits	Not determined	Cayman Chemical[4]

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Handling

- Ventilation: Use with adequate ventilation to keep airborne concentrations low.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[8\]](#)
 - Skin Protection: Wear appropriate gloves and protective clothing to prevent skin exposure.[\[8\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[8\]](#)[\[11\]](#)
- Hygiene: Avoid contact with eyes, skin, and clothing.[\[8\]](#) Do not ingest or inhale.[\[8\]](#) Wash hands thoroughly after handling.[\[7\]](#)

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[\[10\]](#)
- Container: Keep container tightly closed.[\[10\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and halogenated agents.[\[10\]](#)

First-Aid Measures

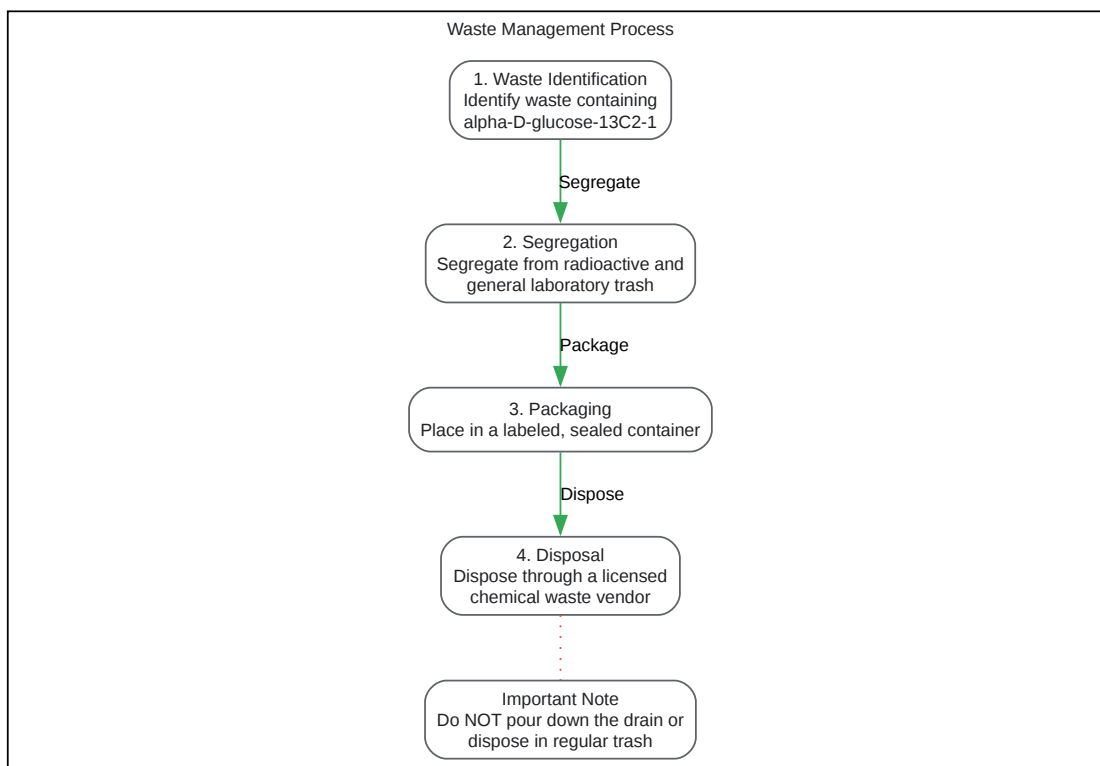
The following first-aid measures are recommended based on information for related glucose compounds.

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if cough or other symptoms appear.	West Liberty University[8]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops or persists.	West Liberty University[8]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	Thermo Fisher Scientific[9]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. Do not induce vomiting.	Thermo Fisher Scientific[9], West Liberty University[8]

Disposal Considerations

Since **alpha-D-glucose-13C2-1** is labeled with stable isotopes, it is not radioactive and does not require specialized radioactive waste disposal protocols.[3] The disposal should follow procedures for non-hazardous chemical waste, unless mixed with other hazardous materials.[3]

Disposal Workflow:



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